

RU 52583 solubility issues and solutions

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Compound of Interest

Compound Name: RU 52583

Cat. No.: B1680184

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Technical Support Center: RU 52583

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **RU 52583**, an orally bioactive antagonist of the alpha 2-adrenergic receptor.

Frequently Asked Questions (FAQs)

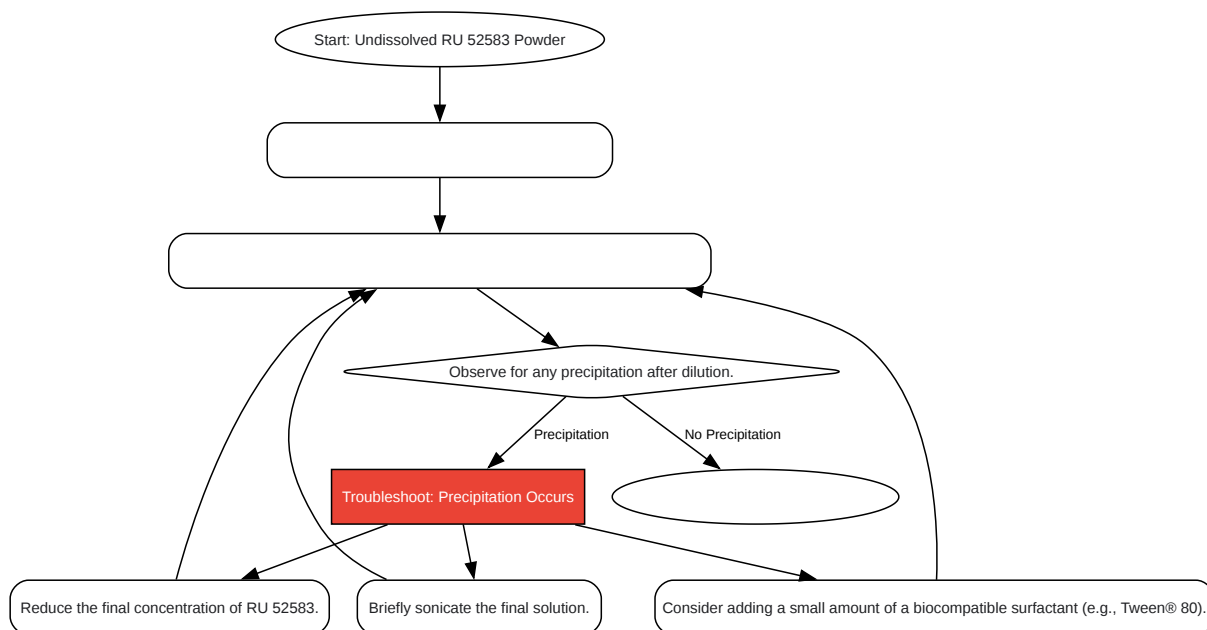
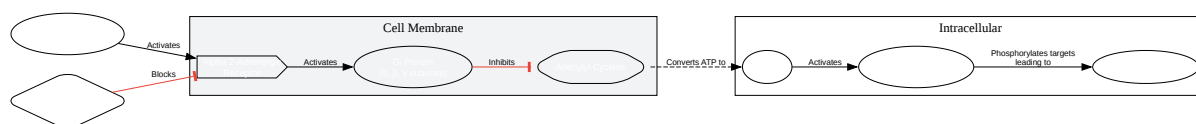
Q1: What is **RU 52583**?

RU 52583 is a selective antagonist of the alpha 2-adrenergic receptor.^[1] It is recognized for its cognition-enhancing properties, particularly in models of septohippocampal damage. It is a valuable tool for studying the role of alpha 2-adrenergic signaling in various physiological processes.

Q2: What is the mechanism of action of **RU 52583**?

RU 52583 functions by blocking the alpha 2-adrenergic receptors. These receptors are G protein-coupled receptors (GPCRs) linked to an inhibitory G protein (Gi). When activated by their endogenous ligands, such as norepinephrine and epinephrine, these receptors inhibit the enzyme adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. By antagonizing these receptors, **RU 52583** prevents this signaling cascade, thereby increasing cAMP levels and modulating downstream cellular processes.

► Alpha 2-Adrenergic Receptor Signaling Pathway



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References

- 1. Alpha-2 blocker - Wikipedia [en.wikipedia.org]
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